

Application Notes and Protocols: Preparation of Chymostatin Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chymostatin C

Cat. No.: B15592919

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Chymostatin is a potent, reversible protease inhibitor of microbial origin. It is a mixture of three components: A, B, and C, with the major component being A.^{[1][2]} Chymostatin is particularly effective against chymotrypsin-like serine proteases and some cysteine proteases, including cathepsins A, B, H, and L.^{[1][3][4]} It is a common component in protease inhibitor cocktails used during protein extraction and purification to prevent proteolytic degradation. This document provides detailed protocols for the preparation, storage, and handling of Chymostatin stock solutions.

Physicochemical Properties

A summary of the key quantitative data for Chymostatin is presented in the table below for easy reference.

Property	Value	References
CAS Number	9076-44-2	[3] [4] [5] [6] [7] [8]
Molecular Weight	Chymostatin A: 607.7 g/mol Chymostatin B: 593.7 g/mol Chymostatin C: 607.7 g/mol (Note: Commercial chymostatin is a mixture)	[2] [4] [9]
Appearance	White to slightly yellow powder	[7]
Melting Point	205 °C	[1]

Solubility and Recommended Solvents

Proper dissolution is critical for the efficacy of Chymostatin. The following table summarizes its solubility in various solvents.

Solvent	Solubility	Notes	References
DMSO	10 mM or up to 50 mg/mL (may require sonication)	Recommended for high-concentration stock solutions.	[1] [6] [7] [8] [10] [11]
Glacial Acetic Acid	Up to 20 mg/mL	Yields a clear, colorless to yellow solution.	[1] [2]
0.1 M HCl	Soluble	An alternative for creating stock solutions.	[1]
Water	Sparingly soluble	Not recommended for initial stock preparation.	[1] [6]
Methanol/Ethanol	Sparingly soluble	Not recommended for initial stock preparation.	[1]
Ethyl Acetate, Ether, Hexane	Insoluble	---	[1]

For aqueous experimental systems, it is recommended to first dissolve Chymostatin in a minimal amount of DMSO and then dilute it with the aqueous buffer of choice.[\[6\]](#)

Experimental Protocols

4.1. Preparation of a 10 mM Chymostatin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for laboratory applications.

Materials:

- Chymostatin powder (Molecular Weight to be considered as ~607.7 g/mol for calculations)
- Dimethyl sulfoxide (DMSO), anhydrous

- Microcentrifuge tubes or amber vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Analytical balance

Procedure:

- Calculate the required mass of Chymostatin:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 607.7 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 6.077 \text{ mg}$
- Weighing the Chymostatin:
 - Carefully weigh out approximately 6.1 mg of Chymostatin powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the tube containing the Chymostatin powder.
 - Vortex the tube thoroughly until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.[\[10\]](#)[\[11\]](#)
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots (e.g., 20-50 μL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the inhibitor.[\[10\]](#)[\[12\]](#)
 - Clearly label each aliquot with the name of the solution, concentration, date of preparation, and your initials.

- Store the aliquots at -20°C for long-term storage (stable for months).[1][7] For very long-term storage, -80°C can also be used.[10]

4.2. Working Dilutions

The typical working concentration of Chymostatin ranges from 10 to 100 μM (6 to 60 $\mu\text{g/mL}$).[1]

- To prepare a 100 μM working solution from a 10 mM stock, perform a 1:100 dilution (e.g., add 1 μL of the 10 mM stock to 99 μL of your experimental buffer).
- Note: Dilute aqueous solutions of Chymostatin are less stable and should ideally be prepared fresh for each experiment.[1] Do not store aqueous solutions for more than a day.[6]

Safety and Handling Precautions

- Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat when handling Chymostatin powder and its solutions.
- DMSO is known to facilitate the absorption of substances through the skin.[1] Therefore, exercise extreme caution when using DMSO as a solvent.
- Handle Chymostatin powder in a chemical fume hood to avoid inhalation.[13]
- Consult the Safety Data Sheet (SDS) for comprehensive safety information before use.[6][13][14]

Visualization of the Workflow

The following diagram illustrates the key steps for preparing a Chymostatin stock solution.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chymostatin 9076-44-2 [sigmaaldrich.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. caymanchem.com [caymanchem.com]
- 4. scbt.com [scbt.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. powder | Sigma-Aldrich [sigmaaldrich.com]
- 8. Chymostatin | Protease & Protease Inhibitor Systems | Protein Research [gbiosciences.com]
- 9. Chymostatin | C31H41N7O6 | CID 443119 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. medchemexpress.com [medchemexpress.com]
- 11. file.medchemexpress.com [file.medchemexpress.com]
- 12. merckmillipore.com [merckmillipore.com]
- 13. agscientific.com [agscientific.com]
- 14. cdn.gbiosciences.com [cdn.gbiosciences.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Chymostatin Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15592919#how-to-prepare-chymostatin-c-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com